

Chemical properties and synthesis of Rifapentine-d8

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Compound of Interest

Compound Name: Rifapentine-d8

Cat. No.: B15561805

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An In-depth Technical Guide to **Rifapentine-d8**: Chemical Properties and Synthesis

For Researchers, Scientists, and Drug Development Professionals

Abstract

Rifapentine, a potent antibiotic of the rifamycin class, is a cornerstone in the treatment of tuberculosis. Its deuterated analog, **Rifapentine-d8**, serves as an invaluable tool in analytical and research settings, particularly as an internal standard for pharmacokinetic and metabolic studies. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and relevant experimental applications of **Rifapentine-d8**.

Chemical Properties of Rifapentine-d8

Rifapentine-d8 is a stable isotope-labeled version of Rifapentine, where eight hydrogen atoms have been replaced by deuterium. This isotopic substitution renders the molecule heavier, allowing it to be distinguished from its non-deuterated counterpart by mass spectrometry without altering its chemical behavior. This property is crucial for its use as an internal standard in quantitative bioanalysis.

The key chemical and physical properties of **Rifapentine-d8** are summarized in the table below.

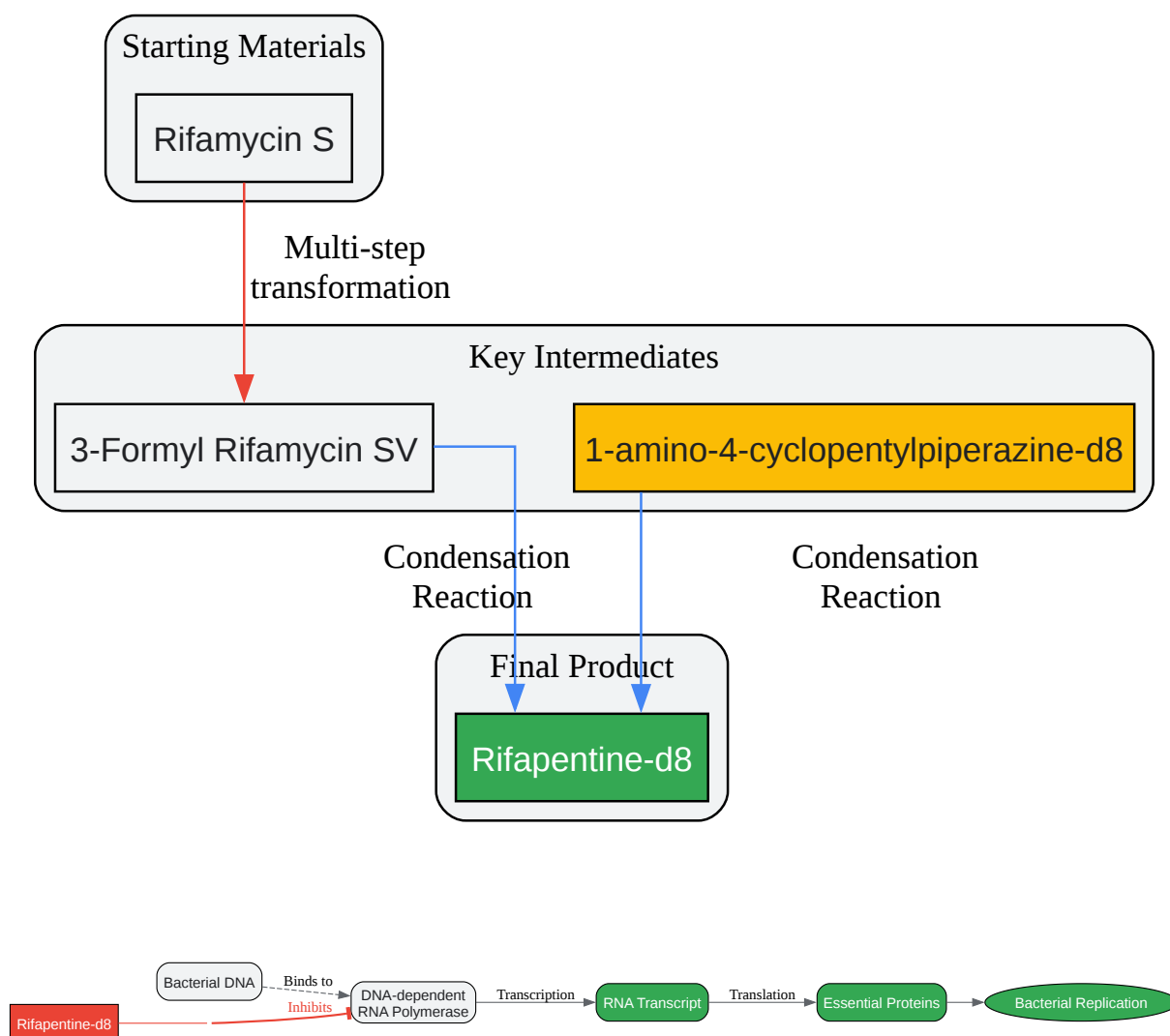
Property	Data	Reference(s)
Analyte Name	Rifapentine-D8	[1]
Synonyms	Priftin-D8, Cyclopentylrifampicin-D8	[2]
Molecular Formula	C ₄₇ H ₅₆ D ₈ N ₄ O ₁₂	[1][3]
Molecular Weight	885.08 g/mol	[1][4]
IUPAC Name	[(7S,9E,11S,12R,13S,14R,15R,16R,17S,18S,19E,21Z)-26-[(E)-(4-cyclopentylpiperazin-1-yl)iminomethyl]-2,15,17,27,29-pentahydroxy-11-methoxy-3,7,12,14,16,18,22-heptamethyl-6,23-dioxo-8,30-dioxa-24-azatetracyclo[23.3.1.1 ⁴ , ⁷ .0 ⁵ , ²⁸]triaconta-1(29),2,4,9,19,21,25,27-octaen-13-yl] acetate-d8	[4][5]
Purity	>95% (as determined by HPLC)	[1]
Appearance	Rifapentine is a red-orange colored compound.	[6]
Storage Temperature	-20°C	[1]
Unlabeled CAS Number	61379-65-5	[1]

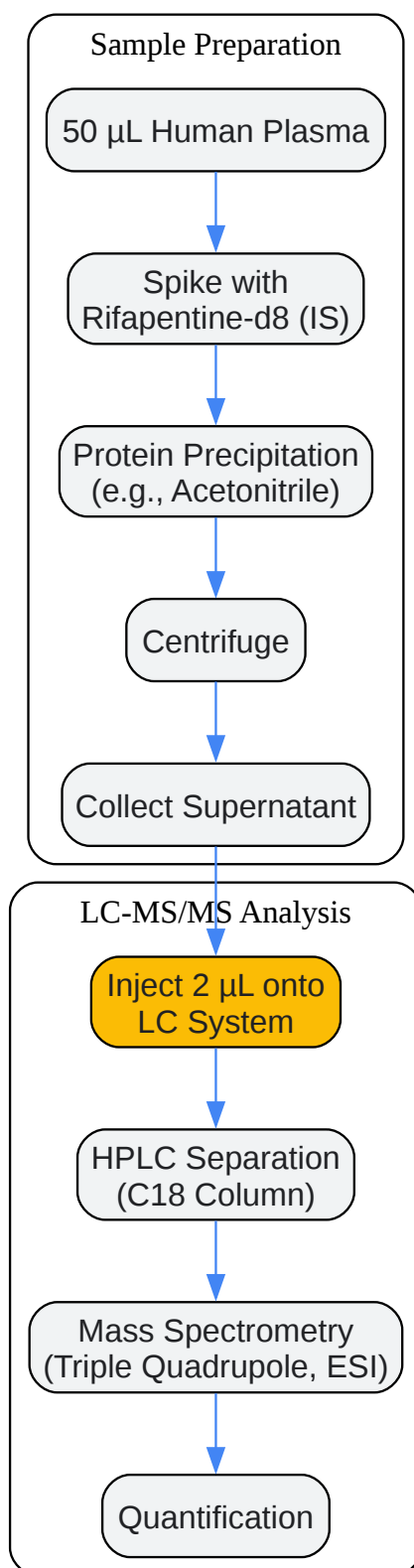
Synthesis of Rifapentine-d8

While specific, detailed protocols for the synthesis of **Rifapentine-d8** are not widely published in public literature, the synthetic route can be inferred from the established methods for its non-deuterated parent compound, Rifapentine. The synthesis of Rifapentine typically starts with Rifamycin S and involves a multi-step process.[6][7]

The key final step in the synthesis of Rifapentine is the condensation reaction between 3-formyl rifamycin SV and 1-amino-4-cyclopentylpiperazine.^[7] To produce **Rifapentine-d8**, this reaction would be performed using a deuterated version of the piperazine reactant, namely 1-amino-4-cyclopentylpiperazine-d8. The deuterium atoms are located on the piperazine ring.

A generalized reaction scheme is outlined below.





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